

Essential Safety and Logistical Information for Handling WP 1122

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Compound of Interest

Compound Name: WP 1122

Cat. No.: B10854271

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For researchers, scientists, and drug development professionals, this guide provides immediate, essential information for the safe handling, operation, and disposal of **WP 1122**.

WP 1122 is identified as 3,6-di-O-acetyl-2-deoxy-D-glucopyranose, a small-molecule glycolysis inhibitor and a prodrug of 2-deoxy-D-glucose (2-DG). Developed by Molculin Biotech, it is under investigation for the treatment of pancreatic cancer, glioblastoma, and other cancers. While a specific Safety Data Sheet (SDS) for **WP 1122** is not publicly available, this guidance is based on the safety protocols for its active metabolite, 2-deoxy-D-glucose, and general principles for handling acetylated sugar compounds.

Personal Protective Equipment (PPE)

When handling **WP 1122**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on the safety data for 2-deoxy-D-glucose.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	To protect against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	Laboratory coat.	To protect personal clothing from contamination.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if ventilation is inadequate or if dusts are generated.	To prevent inhalation of airborne particles.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form or preparing solutions.

General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area.

Storage:

- Store in a tightly sealed container in a cool, dry place.

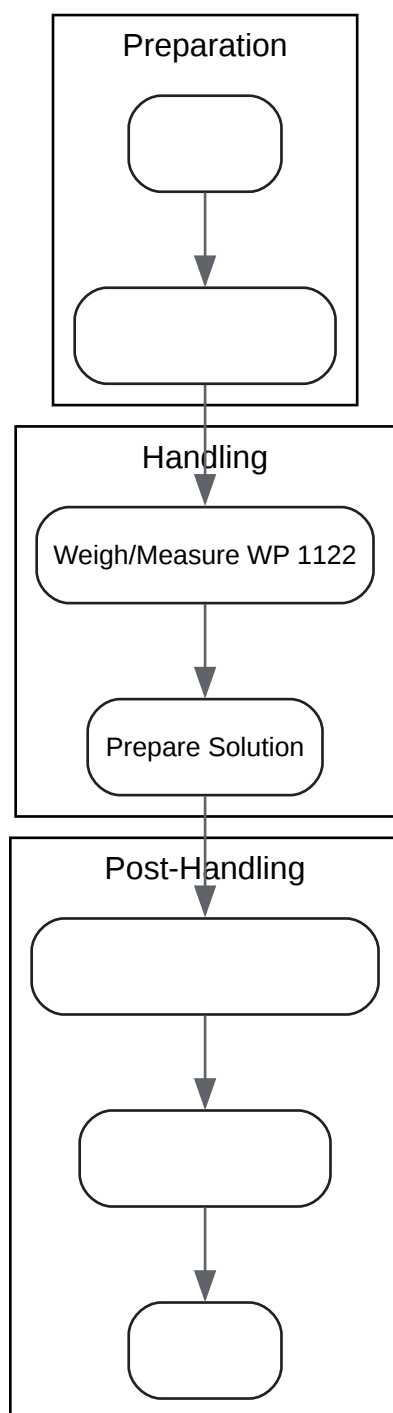
Disposal Plan

Dispose of **WP 1122** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Product: Dispose of as chemical waste. Do not allow it to enter drains or sewers.
- Contaminated Materials: Any materials that have come into contact with **WP 1122**, such as gloves, paper towels, and empty containers, should be treated as chemical waste and disposed of accordingly.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **WP 1122** in a laboratory setting.



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Safe handling workflow for **WP 1122**.

Disclaimer: The information provided is based on the safety data for 2-deoxy-D-glucose. As no specific Safety Data Sheet for **WP 1122** is publicly available, users should exercise caution and

consult with their institution's safety officer for further guidance.

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